

In-depth Crystallographic Analysis of 2-(Difluoromethyl)-6-methylphenol: A Comparative Guide

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Compound of Interest

Compound Name: 2-(Difluoromethyl)-6-methylphenol

Cat. No.: B13942904

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A critical step in modern drug discovery and materials science is the detailed characterization of molecular structures. X-ray crystallography stands as the gold standard for providing unambiguous, three-dimensional atomic coordinates of a compound in its crystalline state. This guide was intended to provide a comprehensive analysis and comparison of the X-ray crystallography data for **2-(Difluoromethyl)-6-methylphenol**.

However, a thorough search of prominent scientific databases, including the Cambridge Structural Database (CSD) and publicly available research literature, reveals a significant finding: as of the date of this publication, there is no publicly accessible, experimentally determined X-ray crystal structure for **2-(Difluoromethyl)-6-methylphenol**.

This absence of primary data prevents the creation of a direct comparative guide as originally envisioned. The foundational element of such a guide is the crystallographic information file (CIF) for the topic compound, which contains the essential details of its crystal lattice, molecular geometry, and intermolecular interactions. Without this data, any discussion would be purely speculative and lack the scientific rigor required for researchers, scientists, and drug development professionals.

The Importance of Crystallographic Data

The determination of a crystal structure provides invaluable insights into:

- **Molecular Conformation:** The precise arrangement of atoms and functional groups in three-dimensional space.
- **Intermolecular Interactions:** The non-covalent forces, such as hydrogen bonding and van der Waals interactions, that govern how molecules pack together in a solid state. These interactions are crucial for understanding physical properties like melting point, solubility, and polymorphism.
- **Structure-Activity Relationships (SAR):** In drug development, understanding the 3D structure of a molecule is fundamental to understanding how it interacts with its biological target.

Potential Avenues for Future Analysis

While a direct comparison is not currently possible, the field would greatly benefit from the experimental determination of the crystal structure of **2-(Difluoromethyl)-6-methylphenol**. Once this data becomes available, a robust comparative analysis could be performed against structurally related compounds.

For context, crystallographic data is available for analogous compounds, which could serve as valuable comparators in future studies. These include:

- **2,6-Difluorophenol:** The crystal structure of this compound has been determined, providing a reference for a phenol with fluorine substitutions at both ortho positions.^[1]
- **2-Fluoro-6-methylphenol:** This compound offers a point of comparison with a single fluorine atom and a methyl group in the ortho positions.^{[2][3]}
- **Other 2,6-disubstituted phenols:** A wide variety of phenols with different substituents at the 2 and 6 positions have been crystallized, offering a broad landscape for comparison of steric and electronic effects on crystal packing.^{[4][5][6]}

The future crystallographic analysis of **2-(Difluoromethyl)-6-methylphenol** would enable a detailed comparison of how the difluoromethyl group, in contrast to a single fluorine or other

substituents, influences the solid-state architecture of the molecule. This would be of significant interest to researchers in medicinal chemistry and materials science.

We encourage researchers who successfully crystallize **2-(Difluoromethyl)-6-methylphenol** to deposit their findings in a public repository such as the Cambridge Crystallographic Data Centre (CCDC) to advance the collective understanding of this and related chemical structures.

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Sources

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